

Essential Safety and Handling Guide for 2-Hydroxypropyl Acrylate (2-HPA)

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Compound of Interest

Compound Name: 2-Hydroxypropyl acrylate

Cat. No.: B1219563

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Hydroxypropyl acrylate** (2-HPA). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Summary

2-Hydroxypropyl acrylate is a combustible, colorless liquid that is corrosive and toxic.^{[1][2][3]} It can cause severe skin burns, serious eye damage, and may trigger an allergic skin reaction.^{[4][5][6]} Inhalation, ingestion, or skin contact can be harmful, and the substance may polymerize if heated or contaminated, potentially leading to container rupture.^{[1][3][4]}

Table 1: GHS Hazard Summary for **2-Hydroxypropyl Acrylate**

Hazard Classification	Hazard Statement
Acute Toxicity, Oral (Category 3/4)	Toxic or Harmful if swallowed.[1][5][6]
Acute Toxicity, Dermal (Category 3/5)	Toxic or Harmful in contact with skin.[1][4][5][6]
Acute Toxicity, Inhalation (Category 3/4)	Toxic or Harmful if inhaled.[5][6]
Skin Corrosion/Irritation (Category 1A/1B)	Causes severe skin burns and eye damage.[1][4][5][6]
Serious Eye Damage/Eye Irritation (Category 1)	Causes serious eye damage.[1][4][5][6]
Skin Sensitization (Category 1)	May cause an allergic skin reaction.[1][4][6]
Aquatic Hazard (Acute & Chronic)	Toxic or harmful to aquatic life with long-lasting effects.[4][6]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The substance can be absorbed through the skin.[1]

Table 2: Required Personal Protective Equipment (PPE)

Area	Required PPE	Specifications & Best Practices
Respiratory	Local Exhaust Ventilation / Fume Hood	All handling must occur in a chemical fume hood or with adequate local exhaust ventilation.[1][7]
Respirator (if ventilation is inadequate)	For spills or in poorly ventilated areas, wear appropriate respiratory protection.[4] A self-contained breathing apparatus (SCBA) is necessary for emergency response.[1]	
Hands	Chemical-Resistant Gloves	Handle with gloves inspected prior to use.[4] Use proper glove removal technique to avoid skin contact.[4] Dispose of contaminated gloves after use.[4]
Eyes / Face	Safety Goggles & Face Shield	Wear a face shield in combination with safety goggles for maximum protection against splashes.[1][4][5][6]
Skin / Body	Protective Clothing / Laboratory Coat	Wear protective clothing to prevent skin contact.[1][6]
Chemical-Resistant Apron & Boots	Recommended when handling larger quantities or during spill cleanup.[7]	
Immediate Removal of Contaminated Clothing	Remove contaminated clothing and shoes immediately.[1][4][5] Wash contaminated clothing before reuse; do not take it home.[1][4]	

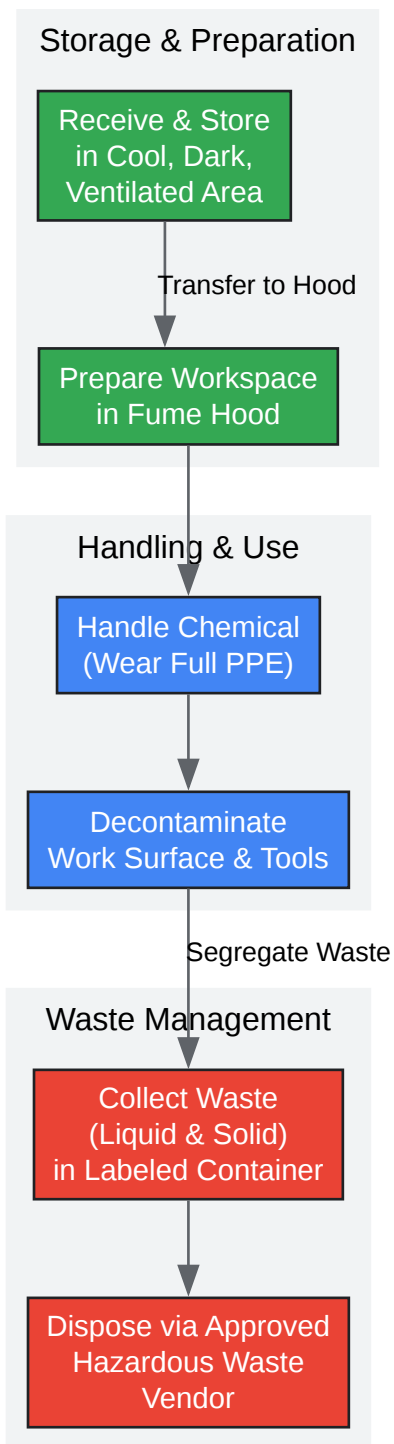
Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial for safety.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.
- **PPE Inspection:** Inspect all PPE for damage or contamination before use. Don fresh, compatible gloves.
- **Chemical Handling:** Use non-sparking tools to open and close containers.^[5] Avoid any contact with skin, eyes, and clothing.^[4] Prevent the generation of mists or vapors.^[1]
- **Post-Handling:** Tightly close all containers after use.^[5] Decontaminate the work area thoroughly.
- **Hygiene:** Wash hands and face thoroughly after handling the substance.^[4] Do not eat, drink, or smoke in the work area.^{[1][4][5]}

Diagram 1: Standard Operating Workflow for 2-HPA

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Caption: Diagram 1: Standard Operating Workflow for 2-HPA.

Storage Requirements:

- Store in a cool, dry, dark, and well-ventilated area.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Keep containers tightly sealed and stored upright to prevent leakage.[\[5\]](#)
- The storage area should be locked or accessible only to authorized personnel.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Store separately from incompatible materials such as strong acids, bases, oxidants, and peroxides.[\[1\]](#)[\[7\]](#)
- Crucially, store the stabilized chemical under an air atmosphere, not an inert gas, as the effectiveness of common inhibitors depends on the presence of oxygen.[\[1\]](#)

Disposal and Emergency Plans

Immediate and correct response to spills or exposures is critical.

Spill Response Protocol:

- Evacuate: Immediately evacuate all nonessential personnel from the spill area.[\[4\]](#)[\[8\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[4\]](#)
- Contain: Prevent further leakage and stop the material from entering drains or water sources.[\[4\]](#)[\[5\]](#)
- Absorb: For small spills, use a non-flammable inert absorbent material like sand, clay, or silica.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Stabilize: Be aware that absorbents can remove the inhibitor, potentially causing polymerization.[\[4\]](#) If possible and safe, add an inhibitor to the absorbed material to stabilize it.[\[4\]](#)
- Collect & Dispose: Using non-sparking tools, collect the absorbed material into a suitable, labeled, and closed container for disposal as hazardous waste.[\[4\]](#)[\[5\]](#)

- Large Spills: For large spills, use alcohol-resistant foam to suppress vapors and contact emergency services.[3][5]

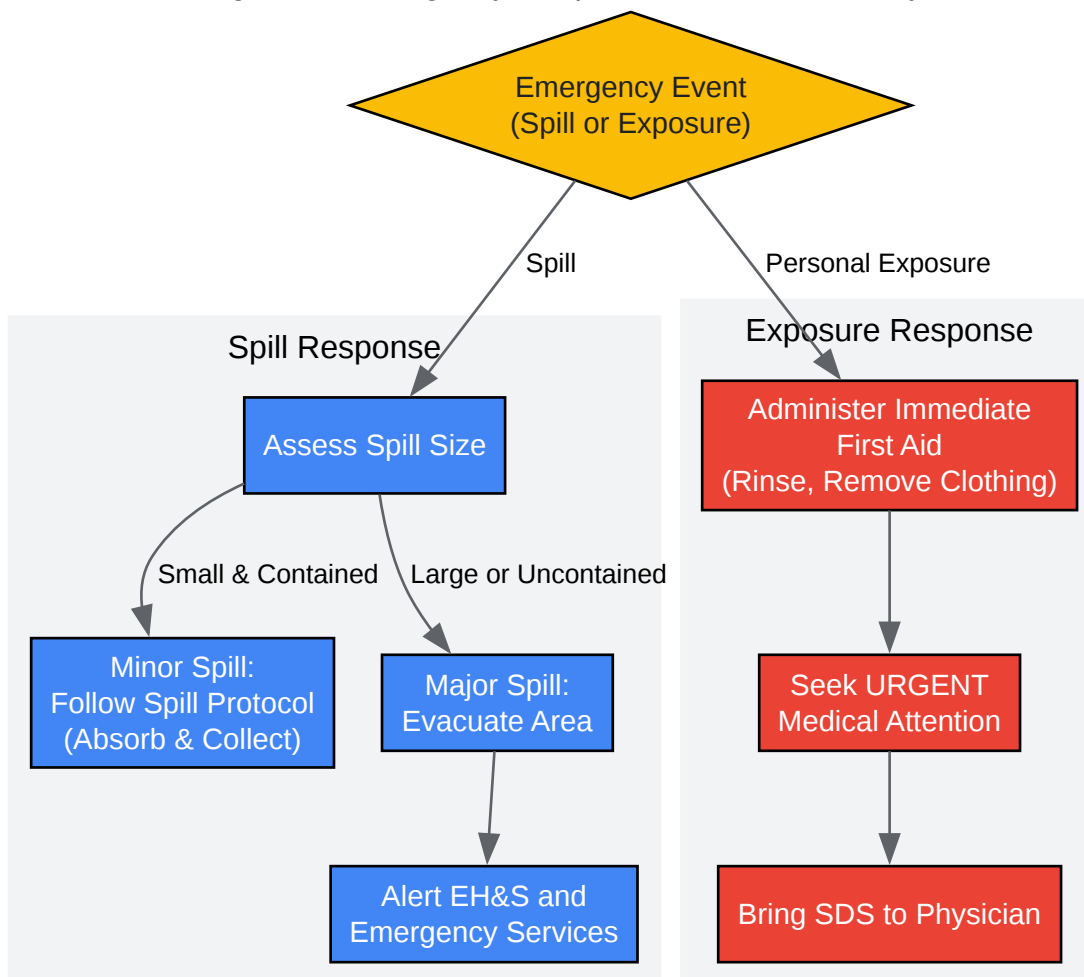
First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][4][5]
- Skin Contact: Immediately remove all contaminated clothing.[4][5] Rinse the affected skin with large amounts of water and soap for at least 15 minutes.[1][5] Immediate medical attention is required.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible.[4][5] Seek immediate medical attention from an ophthalmologist. [5]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[1][4][5] Give one or two glasses of water to drink and seek immediate medical attention.[5]

Disposal Plan:

- All waste, including contaminated absorbents, PPE, and empty containers, must be treated as hazardous waste.[4]
- Dispose of waste materials through a licensed and approved waste disposal facility, following all local, state, and federal regulations.[4][5]
- Contaminated packaging should be disposed of in the same manner as the unused product. [4]

Diagram 2: Emergency Response Decision Pathway



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